

Introduction: The Foundational Importance of Physicochemical Properties

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Compound of Interest

Compound Name: 2,6-Dimethyl-2-octyl propionate

CAS No.: 99886-27-8

Cat. No.: B12067006

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In the realms of chemical research, materials science, and drug development, a thorough understanding of a compound's fundamental physicochemical properties is paramount. These parameters serve as the bedrock for quality control, purity assessment, and the prediction of a substance's behavior in various formulations and applications. For a molecule such as **2,6-Dimethyl-2-octyl propionate** (CAS No. 99886-27-8), an ester with potential applications as a fragrance ingredient or solvent, its refractive index and density are critical identifiers.^[1] These intrinsic properties are sensitive to molecular structure and purity, making their precise measurement indispensable for verifying identity and ensuring batch-to-batch consistency.

This technical guide provides an in-depth exploration of the refractive index and density of **2,6-Dimethyl-2-octyl propionate**. It is designed for researchers, scientists, and formulation experts, offering not only the established physical constants but also the rigorous, self-validating experimental protocols required to measure them accurately. The causality behind each experimental step is explained to provide a framework for generating reliable and reproducible data.

Core Physicochemical Data

The essential physical properties of **2,6-Dimethyl-2-octyl propionate** are summarized below. These values serve as a benchmark for experimental verification.

Property	Value	Units	Source(s)
Molecular Formula	C ₁₃ H ₂₆ O ₂	-	[1][2]
Molecular Weight	214.34	g/mol	[1]
CAS Number	99886-27-8	-	[1][2]
Density	0.867	g/cm ³	[1][2]
Refractive Index (n)	1.431	-	[1][2]

Part 1: Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light propagates through a material. It is a fundamental physical property that is dependent on the temperature and the wavelength of light used for measurement. For organic liquids like **2,6-Dimethyl-2-octyl propionate**, it is a rapid and powerful tool for identity and purity confirmation.

Governing Principle: Snell's Law

The measurement of refractive index is governed by Snell's Law, which relates the angle of incidence (θ_1) and the angle of refraction (θ_2) of a light beam passing through the interface between two media with different refractive indices (n_1 and n_2): $n_1 \sin(\theta_1) = n_2 \sin(\theta_2)$

An Abbe refractometer is the standard instrument for this measurement, utilizing this principle to determine the refractive index of a liquid sample by measuring the critical angle at which light is totally internally reflected.

Experimental Protocol: Measurement using an Abbe Refractometer

This protocol ensures a self-validating measurement through systematic calibration and temperature control.

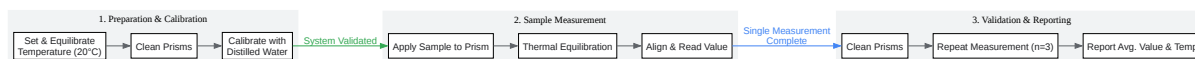
Materials:

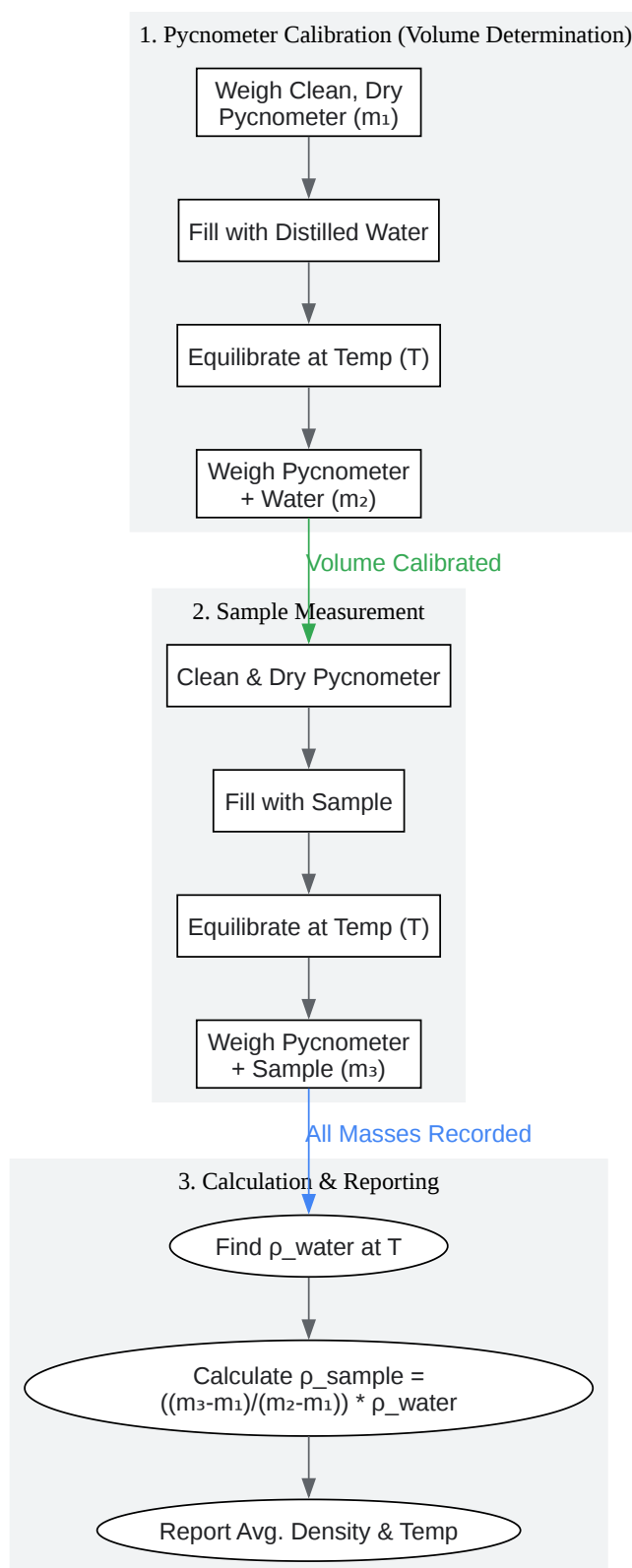
- Abbe Refractometer
- Temperature-controlled water bath
- **2,6-Dimethyl-2-octyl propionate** sample
- Calibration standard (e.g., distilled water, $n = 1.3330$ at 20°C)
- Lint-free lens paper
- Acetone or ethanol for cleaning

Step-by-Step Methodology:

- System Preparation & Calibration:
 - Connect the refractometer's prisms to a water bath set to a standard temperature (e.g., 20°C or 25°C). Allow the system to equilibrate for at least 15 minutes. The choice of temperature is critical as the refractive index is highly temperature-dependent.
 - Clean the surfaces of the illuminating and refracting prisms with a soft, lint-free tissue moistened with acetone or ethanol. Allow the solvent to evaporate completely.
 - Calibrate the instrument by applying a few drops of distilled water to the prism. Close the prisms and adjust the instrument to bring the dividing line between the light and dark fields into sharp focus on the crosshairs. The reading should match the known refractive index of water at the measurement temperature. Adjust the instrument if necessary. This step validates the instrument's performance before measuring the sample.
- Sample Measurement:
 - After re-cleaning and drying the prisms, apply 2-3 drops of the **2,6-Dimethyl-2-octyl propionate** sample onto the surface of the lower prism.
 - Close the prism assembly securely. This ensures a thin, uniform film of the liquid is formed.
 - Allow 1-2 minutes for the sample to reach thermal equilibrium with the prisms.

- Looking through the eyepiece, turn the adjustment knob until the boundary line between the light and dark regions is visible.
- Sharpen the boundary line by adjusting the chromatic dispersion compensator.
- Precisely align the sharp boundary line with the center of the crosshairs.
- Read the refractive index value from the instrument's scale.
- Data Validation & Reporting:
 - Perform the measurement in triplicate to ensure reproducibility.
 - Clean the prisms thoroughly between each replicate.
 - Report the average refractive index along with the measurement temperature (e.g., $n = 1.431$ at 20°C).





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Caption: Workflow for Density Determination via Pycnometry.

References

- **2,6-dimethyl-2-octyl propionate** Chemical Properties, LookChem, [\[Link\]](#)
- **2,6-dimethyl-2-octyl propionate** | CAS#:99886-27-8, Chemsr, [\[Link\]](#)

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Sources

- 1. [lookchem.com](https://www.lookchem.com) [\[lookchem.com\]](#)
- 2. **2,6-dimethyl-2-octyl propionate** | CAS#:99886-27-8 | Chemsr [\[chemsrc.com\]](#)
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